

Application of Acid Brown 354 in Textile Dyeing Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Acid Brown 354

Cat. No.: B1490543

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Introduction

Acid Brown 354, a dis-azo acid dye, is utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamide fibers.[1][2][3] Its molecular structure, characterized by the presence of sulfonic acid groups, renders it water-soluble and allows for the formation of ionic bonds with the amino groups in protein fibers under acidic conditions.[1][3] This interaction results in good color fastness properties, making it a candidate for various textile applications. This document provides detailed application notes and experimental protocols for the use of **Acid Brown 354** in textile dyeing research, with a focus on wool and silk fibers.

Data Presentation

Due to a lack of specific published data on the performance of **Acid Brown 354** on wool and silk, the following tables provide illustrative quantitative data based on the typical performance of similar acid dyes on protein fibers. These values should be considered as a general guideline for research purposes.

Table 1: Illustrative Dyeing Performance of **Acid Brown 354** on Wool and Silk

Parameter	Wool	Silk
Optimal Dyeing Temperature	90-100°C	85-95°C
Optimal Dye Bath pH	4.5 - 5.5	4.0 - 5.0
Dye Concentration (% owf)	0.5 - 4.0	0.5 - 3.0
Color Yield (K/S) at 2% owf	12 - 15	10 - 13
Exhaustion (%)	85 - 95	80 - 90
Fixation (%)	75 - 85	70 - 80

% owf: on weight of fiber

Table 2: Illustrative Fastness Properties of **Acid Brown 354** on Wool and Silk (2% owf)

Fastness Property	Test Method	Wool Rating (Grey Scale)	Silk Rating (Grey Scale)
Washing Fastness (Color Change)	ISO 105-C06	4	3-4
Washing Fastness (Staining on Wool)	ISO 105-C06	4	3-4
Washing Fastness (Staining on Cotton)	ISO 105-C06	4-5	4
Light Fastness (Xenon Arc)	ISO 105-B02	4-5	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5	4
Rubbing Fastness (Wet)	ISO 105-X12	3	2-3

Experimental Protocols

The following are detailed protocols for the application of **Acid Brown 354** in a laboratory setting.

Protocol 1: Exhaust Dyeing of Wool with Acid Brown 354

1. Materials and Reagents:

- Scoured wool fabric
- **Acid Brown 354** dye
- Glacial Acetic Acid (or Formic Acid)
- Glauber's salt (Sodium Sulfate)
- Non-ionic wetting agent
- Distilled water
- Laboratory dyeing machine (e.g., shaking water bath, IR dyer)

2. Dye Bath Preparation:

- Set the liquor-to-goods ratio (LR) to 40:1. For 10 grams of wool, this will be 400 mL of water.
- Calculate the required amount of dye based on the desired depth of shade (% owf). For a 2% shade on 10g of fabric, 0.2g of dye is needed.
- Prepare a stock solution of the dye by dissolving it in a small amount of hot distilled water.
- In the main dye bath, add the required amount of distilled water.
- Add a non-ionic wetting agent (e.g., 0.5 g/L).
- Add Glauber's salt (e.g., 5-10% owf) as a leveling agent.
- Add the dye stock solution to the bath and stir well.
- Adjust the pH of the dye bath to 4.5-5.5 using a dilute solution of acetic acid.

3. Dyeing Procedure:

- Introduce the pre-wetted wool fabric into the dye bath at 40°C.
- Raise the temperature to 98°C at a rate of 1.5°C/minute.
- Hold the temperature at 98°C for 45-60 minutes, ensuring gentle agitation.
- After 45 minutes, if the dye bath is not fully exhausted, an additional small amount of acetic acid can be added to promote further exhaustion.
- Cool the dye bath down to 70°C at a rate of 2°C/minute.
- Remove the dyed fabric and rinse thoroughly with cold water until the water runs clear.
- Perform a soaping treatment by washing the fabric with a non-ionic detergent (2 g/L) at 50°C for 15 minutes to remove any unfixed dye.
- Rinse again with cold water and air dry.

Protocol 2: Exhaust Dyeing of Silk with Acid Brown 354

1. Materials and Reagents:

- Degummed silk fabric
- **Acid Brown 354** dye
- Acetic Acid
- Glauber's salt (Sodium Sulfate)
- Distilled water
- Laboratory dyeing machine

2. Dye Bath Preparation:

- Set the liquor-to-goods ratio (LR) to 40:1.

- Calculate and prepare the dye stock solution as described for wool.
- Prepare the dye bath with distilled water, Glauber's salt (5-10% owf), and the dye stock solution.
- Adjust the pH of the dye bath to 4.0-5.0 with dilute acetic acid.

3. Dyeing Procedure:

- Introduce the pre-wetted silk fabric into the dye bath at 30°C.
- Raise the temperature to 90°C at a rate of 1°C/minute.
- Hold the temperature at 90°C for 60 minutes with gentle agitation.
- Cool the dye bath to 60°C.
- Remove the fabric, rinse with cold water, and perform a soaping treatment as described for wool.
- Rinse thoroughly and air dry away from direct sunlight.

Protocol 3: Fastness Testing

1. Washing Fastness (ISO 105-C06):

- A specimen of the dyed fabric is stitched together with a multi-fiber test fabric.
- The composite specimen is washed in a standard soap solution at a specified temperature (e.g., 40°C or 50°C) for a set duration in a launder-o-meter.
- The change in color of the dyed specimen and the degree of staining on the multi-fiber fabric are assessed using standard grey scales under controlled lighting.

2. Light Fastness (ISO 105-B02):

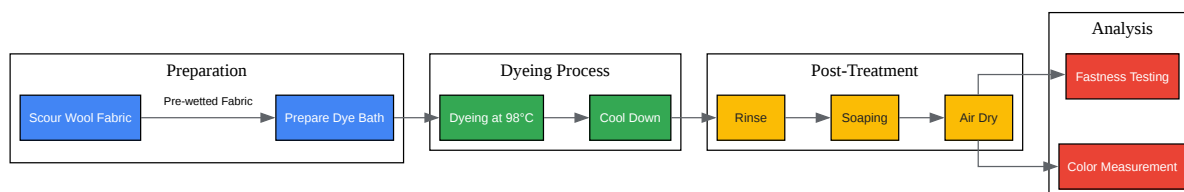
- A specimen of the dyed fabric is exposed to a xenon arc lamp, which simulates natural sunlight, under controlled conditions of temperature and humidity.

- Simultaneously, a set of blue wool standards with known lightfastness are exposed.
- The fading of the test specimen is compared to the fading of the blue wool standards to determine the lightfastness rating.

3. Rubbing Fastness (ISO 105-X12):

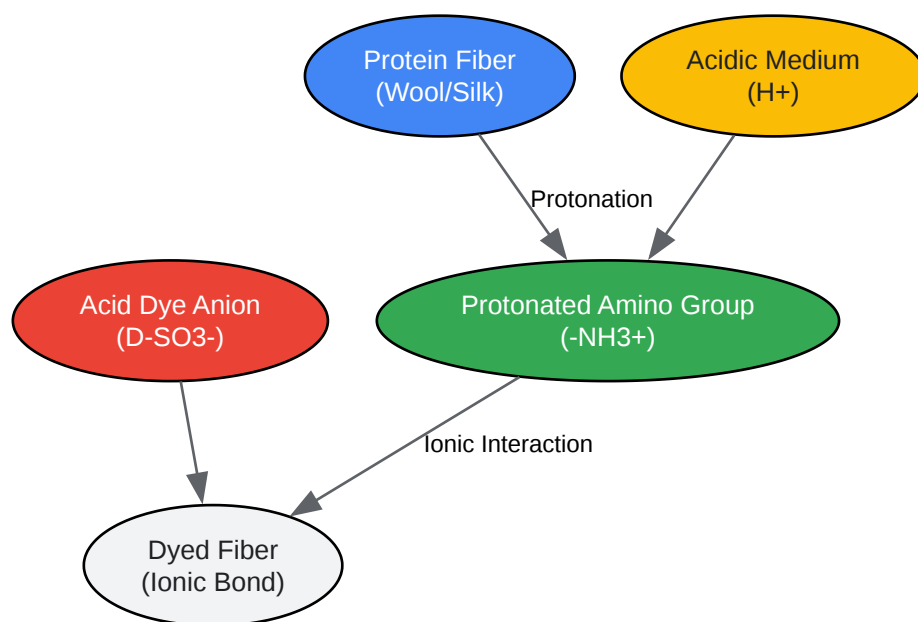
- A specimen of the dyed fabric is rubbed with a dry and a wet cotton cloth under a specified pressure using a crockmeter.
- The amount of color transferred to the cotton cloths is assessed using the grey scale for staining.

Visualizations



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Caption: Workflow for the exhaust dyeing of wool fabric.



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Caption: Ionic interaction between **Acid Brown 354** and protein fibers.

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